

# Personal protective equipment for handling 2-Benzylcyclohexanone

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## Compound of Interest

Compound Name: 2-Benzylcyclohexanone

Cat. No.: B1266569

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## Essential Safety and Handling Guide for 2-Benzylcyclohexanone

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-Benzylcyclohexanone**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

## Personal Protective Equipment (PPE)

When handling **2-Benzylcyclohexanone**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Tight-sealing safety goggles or a face shield. <a href="#">[1]</a>	Protects against splashes and vapors that can cause serious eye irritation or damage. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile). <a href="#">[5]</a>	Prevents skin contact, as the substance causes skin irritation. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> Be aware that the liquid may penetrate gloves; frequent changes are advisable. <a href="#">[4]</a>
Skin and Body Protection	A standard laboratory coat or chemical-resistant clothing. <a href="#">[4]</a> <a href="#">[5]</a>	Provides a barrier against accidental skin contact.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or if aerosols are generated, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary. <a href="#">[1]</a> <a href="#">[4]</a> A type ABEK (EN14387) respirator filter is also recommended. <a href="#">[2]</a>	Protects against inhalation of vapors, which may cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a>

## Hazard Summary

**2-Benzylcyclohexanone** is classified with the following hazards:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation/damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Combustible liquid.[\[2\]](#)

## Occupational Exposure Limits (Reference Data for Cyclohexanone)

No specific occupational exposure limits have been established for **2-Benzylcyclohexanone**.

[1] The following data for the structurally related compound, cyclohexanone, is provided as a conservative reference.[5]

Organization	Exposure Limit (Time-Weighted Average)
OSHA (PEL)	50 ppm (8-hour)
NIOSH (REL)	25 ppm (10-hour)
ACGIH (TLV)	20 ppm (8-hour)

## Operational Plan: Step-by-Step Handling Procedure

Proper handling of **2-Benzylcyclohexanone** is crucial to prevent exposure and accidents.

- Preparation:
  - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1]
  - Work in a well-ventilated area, such as a chemical fume hood.[1][4]
  - Assemble all necessary PPE as specified in the table above and ensure it is in good condition.
- Handling:
  - Ground all equipment to prevent static discharge, as the substance is a combustible liquid.[3][4][6]
  - Avoid contact with skin, eyes, and clothing.[1]
  - Do not breathe in dust, fumes, gas, mist, vapors, or spray.[1][3]

- Keep the container tightly closed when not in use.[1][3][6]
- Keep the substance away from heat, sparks, and open flames.[3][4][6]
- Cleanup:
  - Wash hands and any exposed skin thoroughly after handling.[1][3]
  - In case of a small spill, absorb the material with an inert absorbent such as vermiculite or dry sand.[5] Do not use combustible materials like paper towels as the primary absorbent. [5]
  - Collect the absorbed material into a designated, sealed hazardous waste container.[1][5]
  - For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[5]

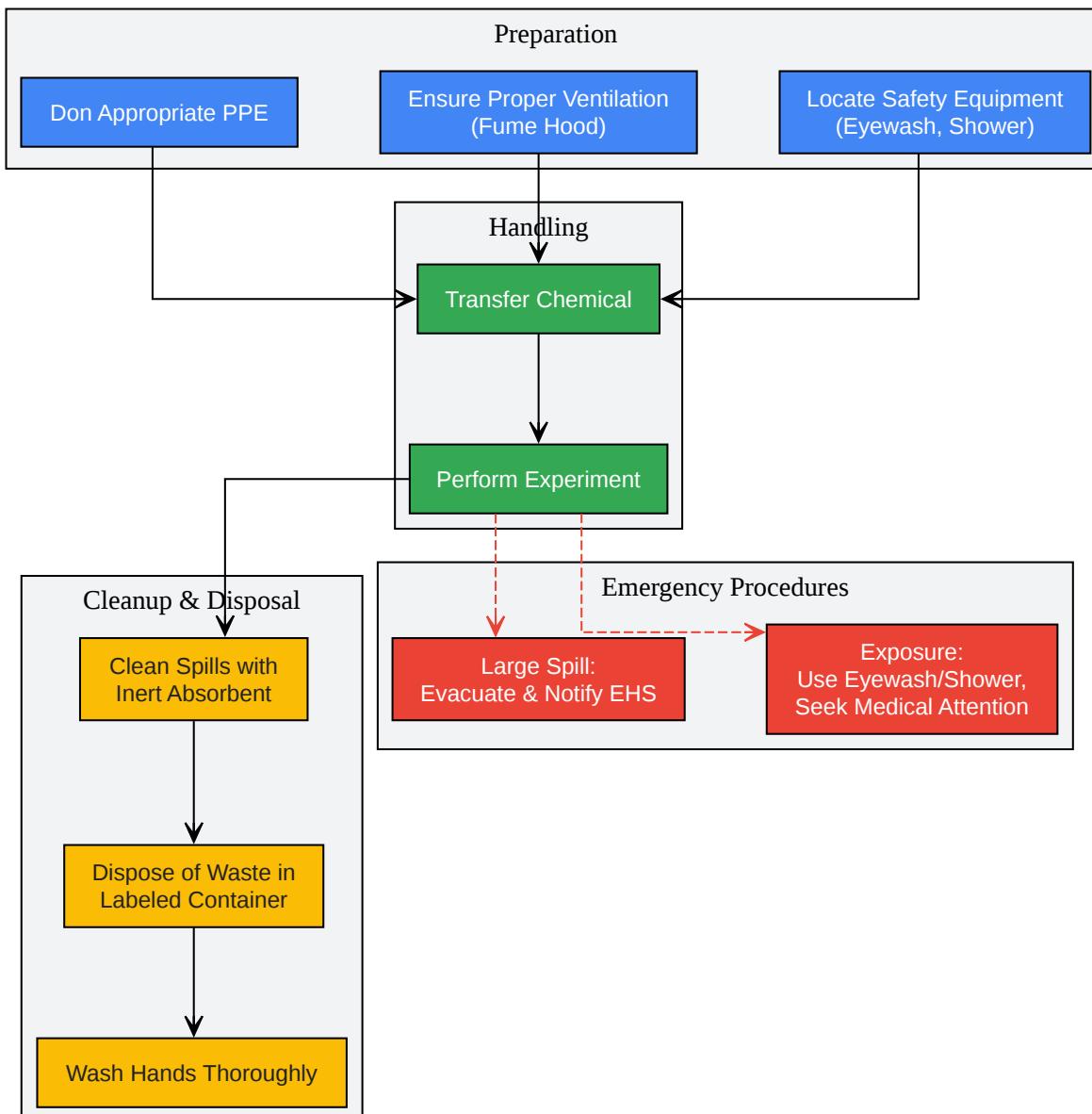
## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Benzylcyclohexanone** is critical for environmental safety and regulatory compliance.

- Waste Identification and Segregation:
  - Clearly label a dedicated, sealable waste container as "Hazardous Waste: **2-Benzylcyclohexanone**".[5]
  - Include the full chemical name and any relevant hazard pictograms on the label.[5]
- Containerization:
  - Use a chemically compatible and leak-proof container, such as glass or polyethylene.[5]
  - For liquid waste, use a sealable liquid waste container.[5]
- Storage:
  - Store the hazardous waste container in a designated, well-ventilated, and cool area.[1]

- The storage area should be clearly marked as a hazardous waste accumulation point.[5]
- Final Disposal:
  - Dispose of the contents and container through an approved hazardous waste disposal plant.[1] Do not dispose of this chemical down the drain or in regular trash.[5]
  - Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed hazardous waste disposal contractor.[5]

## Safe Handling Workflow

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